

# An In-depth Technical Guide to 2,3-Diethyl-5-methylpyrazine-13C2

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## Compound of Interest

Compound Name: 2,3-Diethyl-5-methylpyrazine-13C2

Cat. No.: B12375662

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **2,3-Diethyl-5-methylpyrazine-13C2**, a key isotopically labeled compound. This document is intended for use by researchers, scientists, and professionals in drug development and related fields who utilize stable isotope-labeled compounds for quantitative analysis.

## Core Chemical Properties

**2,3-Diethyl-5-methylpyrazine-13C2** is the isotopically labeled form of 2,3-Diethyl-5-methylpyrazine, a naturally occurring compound found in various roasted and fermented foods that contributes to their characteristic nutty and roasted aromas. The incorporation of two carbon-13 isotopes makes it an ideal internal standard for quantitative analysis using mass spectrometry-based methods. While specific physical properties for the 13C2 variant are not extensively documented, they are predicted to be nearly identical to the unlabeled compound.

Table 1: Chemical and Physical Properties of 2,3-Diethyl-5-methylpyrazine

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> <sup>13</sup> C <sub>2</sub> H <sub>14</sub> N <sub>2</sub>	[1]
Molecular Weight	152.23 g/mol (for <sup>13</sup> C <sub>2</sub> variant)	Calculated
Unlabeled Molecular Weight	150.22 g/mol	[2]
CAS Number	18138-04-0 (for unlabeled)	[2]
Appearance	Colorless to pale yellow liquid	[3]
Density	0.949 g/mL at 25 °C	[2]
Boiling Point	80 °C at 12 mmHg	[4]
Flash Point	80 °C (closed cup)	[2]
Refractive Index	n <sub>20</sub> /D 1.498	[2]
Solubility	Soluble in alcohol and organic solvents.	[5]

## Synthesis of 2,3-Diethyl-5-methylpyrazine-13C2: A Proposed Experimental Protocol

A specific, publicly available, detailed synthesis protocol for **2,3-Diethyl-5-methylpyrazine-13C2** is not available. However, based on established methods for synthesizing isotopically labeled alkylpyrazines, a feasible synthetic route can be proposed. The following protocol is adapted from methodologies for synthesizing deuterium-labeled alkylpyrazines via a Grignard reaction.[6][7][8] This proposed synthesis involves the reaction of a suitable chloroalkylpyrazine with a <sup>13</sup>C-labeled Grignard reagent.

Objective: To synthesize **2,3-Diethyl-5-methylpyrazine-13C2** for use as an internal standard.

Materials:

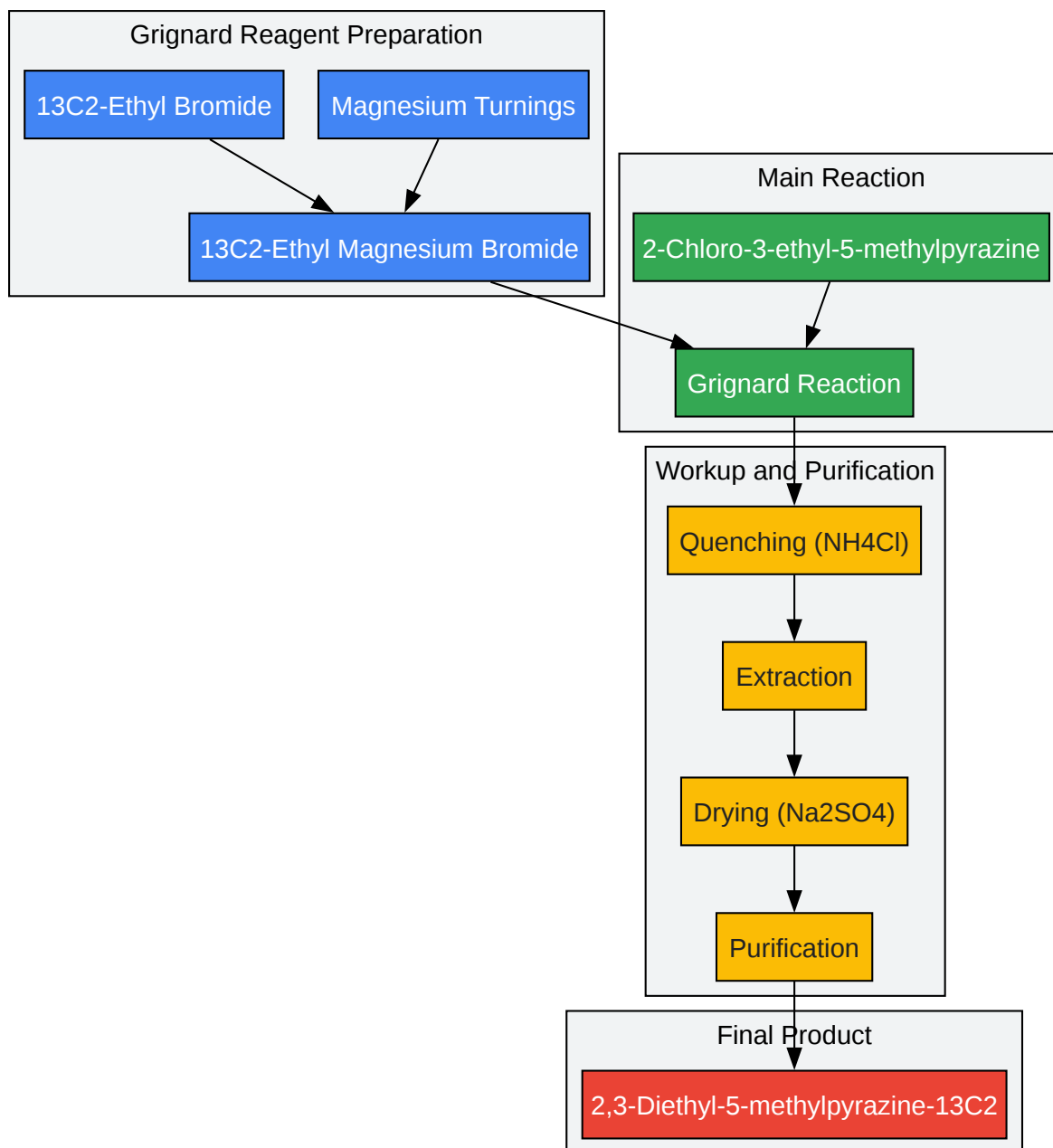
- 2-Chloro-3-ethyl-5-methylpyrazine
- <sup>13</sup>C-labeled ethyl magnesium bromide (prepared from <sup>13</sup>C<sub>2</sub>-ethyl bromide and magnesium turnings)

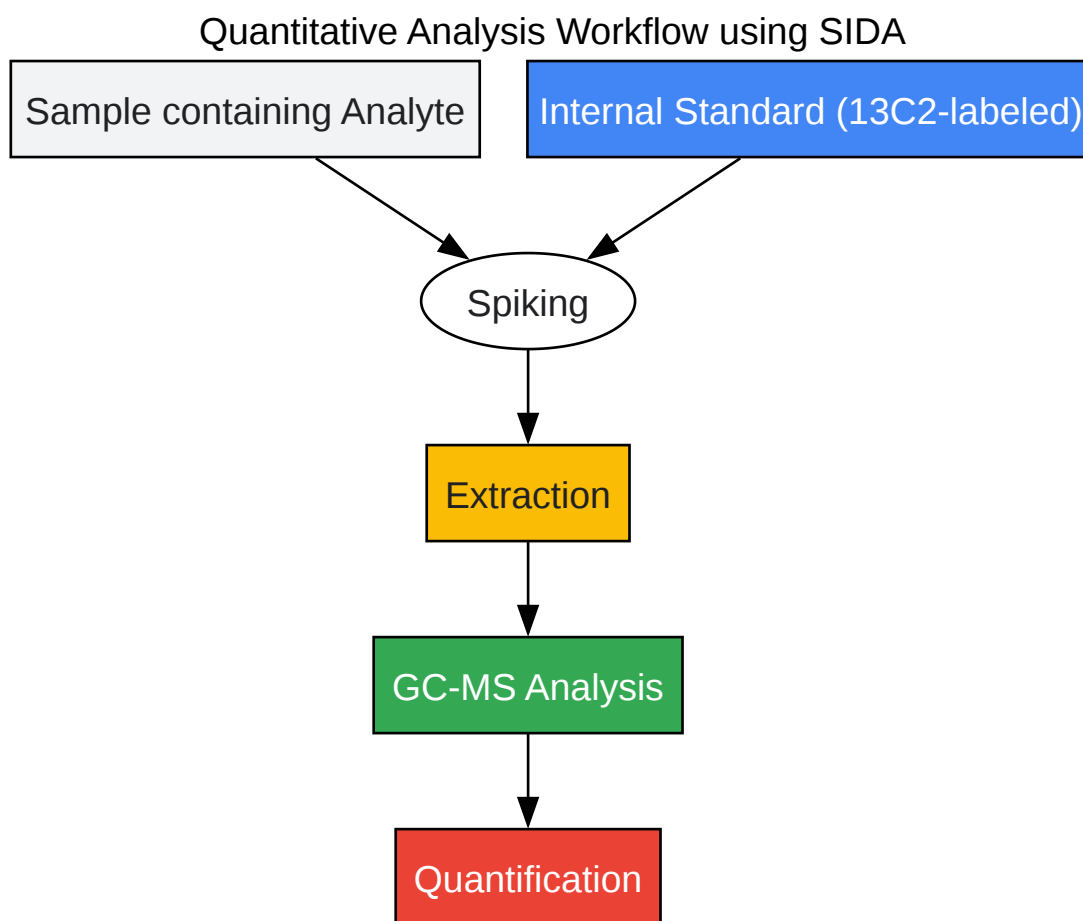
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Standard laboratory glassware for Grignard reactions (oven-dried)
- Inert atmosphere (Nitrogen or Argon)

#### Methodology:

- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, magnesium turnings are placed. A solution of  $^{13}\text{C}_2$ -ethyl bromide in anhydrous diethyl ether is added dropwise to initiate the Grignard reaction. The reaction mixture is stirred until the magnesium is consumed.
- **Grignard Reaction:** The solution of 2-chloro-3-ethyl-5-methylpyrazine in anhydrous diethyl ether is added dropwise to the freshly prepared  $^{13}\text{C}$ -labeled ethyl magnesium bromide solution at 0 °C under an inert atmosphere. The reaction mixture is then allowed to warm to room temperature and stirred for several hours to ensure complete reaction.
- **Quenching and Extraction:** The reaction is carefully quenched by the slow addition of a saturated aqueous ammonium chloride solution. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is purified by column chromatography on silica gel or by distillation under reduced pressure to yield pure **2,3-Diethyl-5-methylpyrazine- $^{13}\text{C}_2$** .
- **Characterization:** The final product is characterized by Gas Chromatography-Mass Spectrometry (GC-MS) to confirm its purity and isotopic enrichment, and by Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ) to verify its structure.

## Proposed Synthesis Workflow for 2,3-Diethyl-5-methylpyrazine-13C2





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